Biological Activity & Synthetic Utility of Formyl-Substituted Phenylpropanoic Acids

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Compound of Interest

Compound Name:	*3-(3-formyl-4-hydroxyphenyl)propanoic acid*
CAS No.:	*99059-14-0*
Cat. No.:	*B6161530*

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A Technical Guide for Drug Discovery & Scaffold Optimization

Part 1: The Chemical Scaffold & Pharmacophore Analysis

The 3-(Formylphenyl)propanoic acid scaffold represents a "privileged structure" in medicinal chemistry. It combines three distinct functional domains, each serving a critical role in biological interaction and synthetic versatility:

- The Propanoic Acid Tail (Hydrophilic Domain):
  - Function: Provides aqueous solubility and mimics endogenous metabolites (e.g., dihydrocinnamic acid).
  - Target Interaction: Forms ionic bonds with arginine or lysine residues in receptor binding pockets (e.g., PPAR

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, COX enzymes).

- PK/PD Role: Enhances bioavailability and allows for prodrug formulation (esterification).

- The Phenyl Linker (Scaffold Core):
  - Function: A rigid spacer that dictates the spatial orientation between the acid tail and the formyl warhead.
  - Isomerism: The para substitution (4-formyl) is the most common for linear binding pockets, while ortho (2-formyl) induces steric strain and potential intramolecular cyclization (e.g., lactol formation).
- The Formyl Group (Electrophilic Warhead):
  - Intrinsic Activity: Acts as a "soft" electrophile, capable of forming reversible Schiff bases with primary amines on proteins.
  - Synthetic Utility: The primary value of FPPAs lies in their role as precursors to high-affinity hydrazones, oximes, and imines. The formyl group is the "anchor" for diversity-oriented synthesis.

Structural Visualization: The FPPA Core

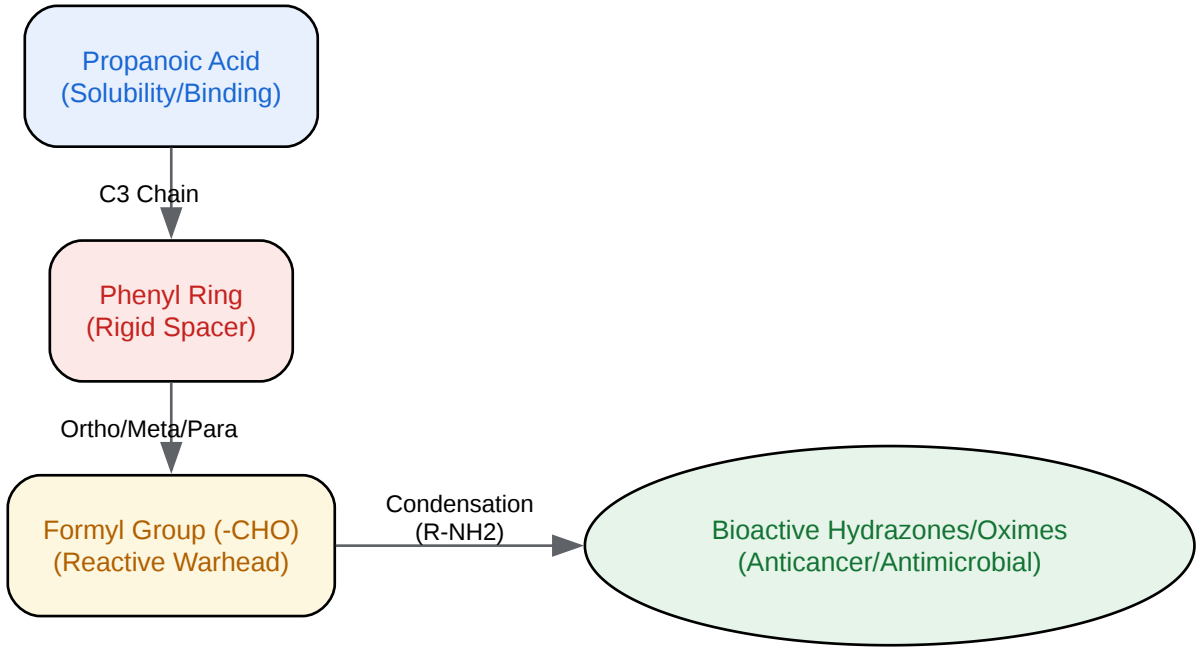

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Figure 1: Modular analysis of the 3-(4-formylphenyl)propanoic acid scaffold, highlighting the reactive formyl handle.

Part 2: Biological Activity Profiles[1][2][3]

While the parent aldehyde (FPPA) possesses mild reactivity, its derivatives (specifically hydrazones and semicarbazones) exhibit potent biological activities.

Antimicrobial Activity (ESKAPE Pathogens)

Derivatives of FPPAs, particularly hydrazones, have shown significant efficacy against multidrug-resistant bacteria.[1][2]

- Mechanism: The imine (-CH=N-) linkage mimics peptide bonds or disrupts bacterial cell walls. The lipophilic phenyl ring facilitates membrane penetration.
- Key Data Points:
  - Target: MRSA (Methicillin-resistant S. aureus), VRE (Enterococcus).[3][1][2][4]
  - Potency: MIC values range from 0.5 to 64 µg/mL for optimized hydrazone derivatives.[3]
  - Fungal Activity: Active against Candida auris (MIC ~8 µg/mL).[1][2]

Anticancer & Cytotoxicity[1][3][7][8]

- Target: A549 (Lung Adenocarcinoma), MCF-7 (Breast Cancer).
- Mechanism:
  - Michael Acceptors: If converted to unsaturated analogs (cinnamates), they deplete cellular glutathione (GSH).
  - SIRT2 Inhibition: Phenylpropanoic derivatives have been identified as inhibitors of Sirtuin-2, a deacetylase involved in cell cycle regulation.
- Potency: IC

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values for optimized hydrazones often fall in the 2.5 – 10 µM range, comparable to Cisplatin in specific assays.

Anti-inflammatory (COX/LOX Inhibition)

- Role: The propanoic acid moiety mimics arachidonic acid metabolites.
- Activity: Inhibition of COX-2 and 5-LOX enzymes, reducing prostaglandin synthesis.
- Selectivity:Para-substituted derivatives often show higher selectivity for COX-2 over COX-1 due to the specific volume of the COX-2 active site.

Part 3: Synthesis & Derivatization Protocols

Protocol A: Synthesis of 3-(4-Formylphenyl)propanoic Acid

This protocol utilizes a modified Sommelet reaction approach, avoiding toxic transition metals.

Reagents:

- 4-(Bromomethyl)benzoic acid or ester precursor
- Hexamethylenetetramine (HMTA)
- Acetic acid (50%)
- HCl (conc.)[5]

Step-by-Step Methodology:

- Quaternization: Dissolve 4-(bromomethyl)phenylpropanoic acid (10 mmol) in chloroform (20 mL). Add HMTA (11 mmol). Reflux for 4 hours. A white precipitate (hexaminium salt) will form.
- Hydrolysis (Sommelet): Filter the salt and resuspend in 50% aqueous acetic acid (30 mL). Reflux for 2-3 hours. The solution will turn clear then yellow.

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- Acidification: Add conc. HCl (5 mL) and continue heating for 30 mins to ensure complete hydrolysis of the imine intermediate.
- Isolation: Cool to room temperature. The product, 3-(4-formylphenyl)propanoic acid, will precipitate as a pale cream solid.
- Purification: Recrystallize from ethanol/water (1:1).
  - Yield: ~65-75%
  - Melting Point: 135–144 °C.[6]

Protocol B: Derivatization to Bioactive Hydrazones

The "Active" Pharmaceutical Ingredient synthesis.

Reagents:

- 3-(4-Formylphenyl)propanoic acid (1 eq)
- Substituted Hydrazide (e.g., Isonicotinic acid hydrazide) (1 eq)
- Ethanol (absolute)[7]
- Glacial Acetic Acid (catalytic, 2-3 drops)

Methodology:

- Dissolve the formyl acid in absolute ethanol.
- Add the hydrazide and catalytic acetic acid.
- Reflux for 3–6 hours. Monitor by TLC (Mobile phase: Hexane:Ethyl Acetate 6:4).
- Cool to RT. The hydrazone precipitates. Filter and wash with cold ethanol.

Part 4: Experimental Validation (Assays)

Minimum Inhibitory Concentration (MIC) Assay

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Standard: CLSI Guidelines

- Preparation: Dissolve test compounds in DMSO (stock 10 mg/mL).
- Inoculum: Adjust bacterial suspension (e.g., S. aureus) to

  CFU/mL in Mueller-Hinton Broth.
- Plating: Add 100 µL of broth to 96-well plates. Perform serial 2-fold dilutions of the compound (Range: 128 µg/mL to 0.25 µg/mL).
- Incubation: Add 100 µL of bacterial inoculum. Incubate at 37°C for 24 hours.
- Readout: MIC is the lowest concentration with no visible turbidity. Use Resazurin dye (0.015%) for visual confirmation (Blue = No growth, Pink = Growth).

MTT Cytotoxicity Assay

To determine IC

against cancer cell lines.

- Seeding: Seed A549 cells (

  cells/well) in 96-well plates. Incubate 24h for attachment.
- Treatment: Treat with graded concentrations of the FPPA derivative (0.1 – 100 µM) for 48 hours.
- MTT Addition: Add 20 µL MTT solution (5 mg/mL in PBS). Incubate 4 hours at 37°C.
- Solubilization: Remove media. Add 100 µL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate cell viability % relative to DMSO control.

Part 5: Data Summary & SAR

Table 1: Structure-Activity Relationship (SAR) of FPPA Derivatives

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Substituent (R-Group on Hydrazone)	Biological Activity	Potency (Approx.) [3][5][1][2][8][9]	Mechanism Note
-OH (Phenolic)	Antioxidant / Antimicrobial	High (MIC < 10 µg/mL)	ROS scavenging + membrane disruption
-Pyridine (Isoniazid-like)	Antimycobacterial	High	Inhibits mycolic acid synthesis
-Nitro (-NO2)	Cytotoxic	Moderate (IC50 ~15 µM)	Reductive activation in hypoxic tumors
-H (Free Aldehyde)	Weak / Non-specific	Low	Rapid oxidation to dicarboxylic acid in vivo

Pathway Visualization: Mechanism of Action

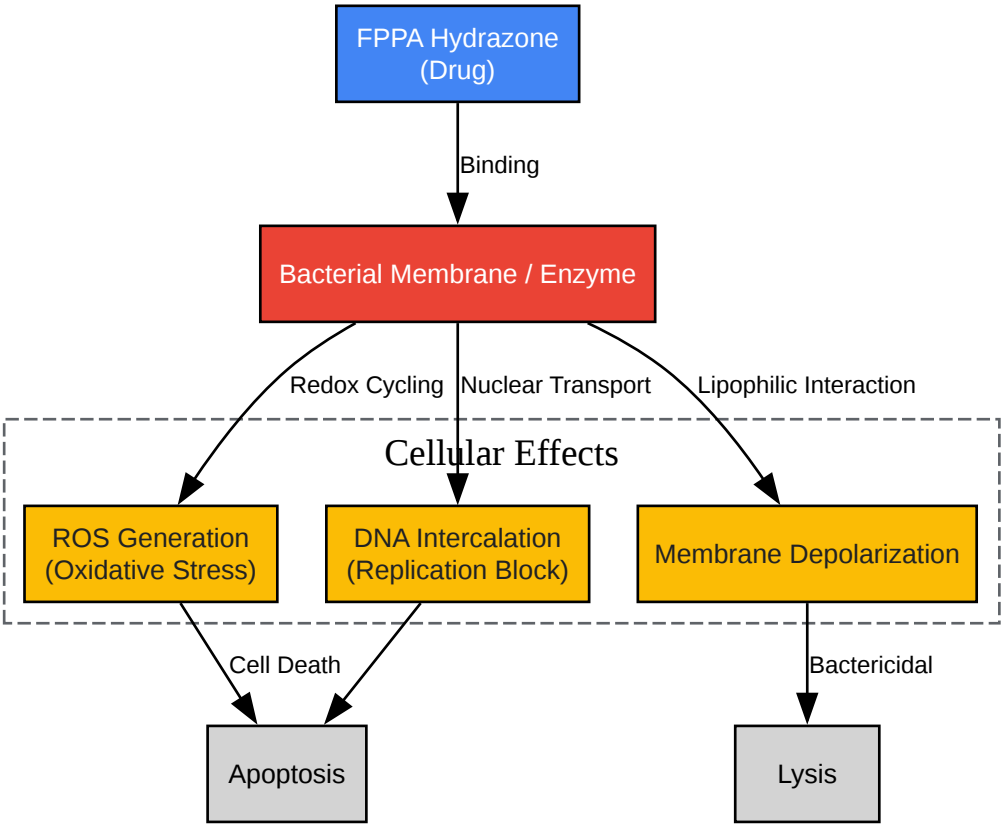

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Figure 2: Proposed mechanism of action for hydrazone derivatives of formyl-phenylpropanoic acids.

Part 6: References

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